

# Commercial suppliers of high-purity 5-(Trifluoromethoxy)isatin.

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## Compound of Interest

Compound Name: 5-(Trifluoromethoxy)isatin

Cat. No.: B062976

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## An In-Depth Technical Guide to Commercial Sourcing of High-Purity 5-(Trifluoromethoxy)isatin

For researchers, scientists, and professionals in drug development, the procurement of high-purity starting materials is a critical step that underpins the reliability and reproducibility of experimental outcomes. **5-(Trifluoromethoxy)isatin**, a fluorinated heterocyclic building block, serves as a vital intermediate in the synthesis of various pharmacologically active compounds and advanced materials.<sup>[1][2]</sup> Its utility in developing novel therapeutics, including kinase inhibitors and antiviral agents, necessitates a thorough understanding of its commercial availability, purity standards, and the methods for its quality verification.<sup>[3]</sup> This guide provides a comprehensive overview of commercial suppliers, quantitative data, and relevant experimental protocols for high-purity **5-(Trifluoromethoxy)isatin**.

## Commercial Suppliers and Specifications

Several chemical suppliers offer **5-(Trifluoromethoxy)isatin**, typically with purity levels of 98% or higher. The compound is valued for its role as a synthesis intermediate for organic and metal complexes used in fluorescence dyes, OLEDs, solar cells, and drug discovery.<sup>[2]</sup> When sourcing this chemical, it is crucial to verify the CAS number, as multiple numbers appear in listings. The most commonly cited CAS number is 169037-23-4.<sup>[2][4]</sup>

The following table summarizes the specifications for **5-(Trifluoromethoxy)isatin** from various commercial suppliers.

Supplier	Purity Specification	CAS Number	Molecular Formula	Melting Point (°C)	Appearance	Notes
TCI America	≥98.0% <a href="#">[5]</a>	169037-23-4 <a href="#">[6]</a>	C <sub>9</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>3</sub>	179-180 <a href="#">[1]</a>	Orange crystalline powder <a href="#">[1]</a>	Available through distributors like Fisher Scientific. <a href="#">[5]</a>
Thermo Scientific Chemicals	98% (Assay by GC: ≥97.5%) <a href="#">[3]</a> <a href="#">[4]</a>	169037-23-4 <a href="#">[4]</a>	C <sub>9</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>3</sub> <a href="#">[4]</a>	167.0-173.0 <a href="#">[4]</a>	Orange to brown crystals or powder <a href="#">[4]</a>	Formerly part of the Alfa Aesar portfolio. <a href="#">[3]</a>
Ossila	>98% <a href="#">[2]</a>	169037-23-4 <a href="#">[2]</a>	C <sub>9</sub> H <sub>4</sub> F <sub>3</sub> NO <sub>3</sub> <a href="#">[2]</a>	170 - 172 <a href="#">[2]</a>	-	Marketed as a fluorinated building block for solar cells and OLEDs. <a href="#">[2]</a>

## Experimental Protocols

The quality and purity of **5-(Trifluoromethoxy)isatin** are paramount for its application in sensitive downstream syntheses. Below are detailed methodologies relevant to its synthesis, purification, and quality control.

## General Synthesis of Isatin Derivatives (Sandmeyer Methodology)

The Sandmeyer synthesis is a classic and adaptable method for producing isatin and its derivatives.[\[7\]](#) While a specific protocol for **5-(trifluoromethoxy)isatin** is proprietary to

suppliers, the synthesis of the related 5-trifluoromethyl isatin from a patent provides a representative workflow.[\[8\]](#)

Methodology:

- **Isonitrosoacetanilide Formation:** Aniline is reacted with chloral hydrate and hydroxylamine hydrochloride in an aqueous solution of sodium sulfate.[\[7\]](#) For the synthesis of the related 5-trifluoromethyl isatin, 4-trifluoromethylaniline is dissolved in hydrochloric acid and added to a solution of chloral hydrate. Hydroxylamine hydrochloride is then added, and the mixture is heated to reflux.[\[8\]](#)
- **Cyclization:** The resulting isonitrosoacetanilide intermediate is separated and then cyclized using a strong acid, typically concentrated sulfuric acid, with heating.[\[7\]](#)[\[8\]](#)
- **Purification:** The crude isatin product is obtained after pouring the reaction mixture into water/ice. Purification is achieved via recrystallization, for instance, from an ethanol/water solution.[\[8\]](#)

## Purification by Recrystallization and Crystal Growth

High purity is often achieved through meticulous purification steps. Recrystallization is a standard method. For analytical-grade material, single-crystal growth can be employed.

Methodology for Crystal Growth: A study on the crystal structure of **5-(Trifluoromethoxy)isatin** provides a method for obtaining high-quality crystals.[\[9\]](#)[\[10\]](#)

- The compound is dissolved in water, with the pH adjusted to 4.[\[9\]](#)[\[10\]](#)
- Crystals are grown using a vapor diffusion setup with chloroform at 5 °C in a commercial refrigerator.[\[9\]](#)[\[10\]](#)

General Purification of Isatins: A common procedure for purifying isatin derivatives involves leveraging their acidic N-H proton.[\[11\]](#)

- The crude product is dissolved in an aqueous solution of sodium hydroxide.
- The solution is stirred, and impurities may be removed by filtration.

- Dilute hydrochloric acid is added dropwise until a slight precipitate of impurities appears, which is then filtered off.
- Further addition of hydrochloric acid to the filtrate precipitates the purified isatin derivative, which is then collected by filtration and dried.[\[11\]](#)

## Quality Control by Gas Chromatography (GC)

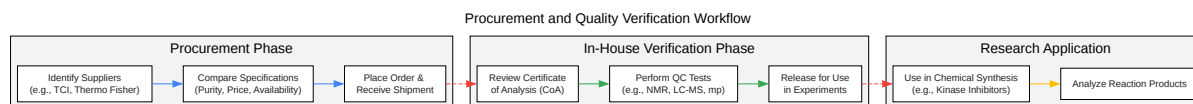
Suppliers often use Gas Chromatography (GC) to determine the assay or purity of the final product.

Methodology Overview: While specific column types and run conditions are proprietary, a general GC method involves:

- **Sample Preparation:** A precise amount of the **5-(Trifluoromethoxy)isatin** is dissolved in a suitable volatile solvent (e.g., acetone, ethyl acetate).
- **Injection:** A small volume of the sample solution is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column. Compounds separate based on their boiling points and interactions with the column's stationary phase.
- **Detection:** A detector (commonly a Flame Ionization Detector - FID) measures the quantity of each separated component.
- **Analysis:** The purity is calculated by comparing the area of the main peak (**5-(Trifluoromethoxy)isatin**) to the total area of all peaks detected in the chromatogram. Thermo Scientific Chemicals specifies an assay of  $\geq 97.5\%$  by GC for their 98% grade product.[\[4\]](#)

## Visualized Workflows

Understanding the procurement and application workflow is essential for research planning. The following diagrams illustrate these processes.

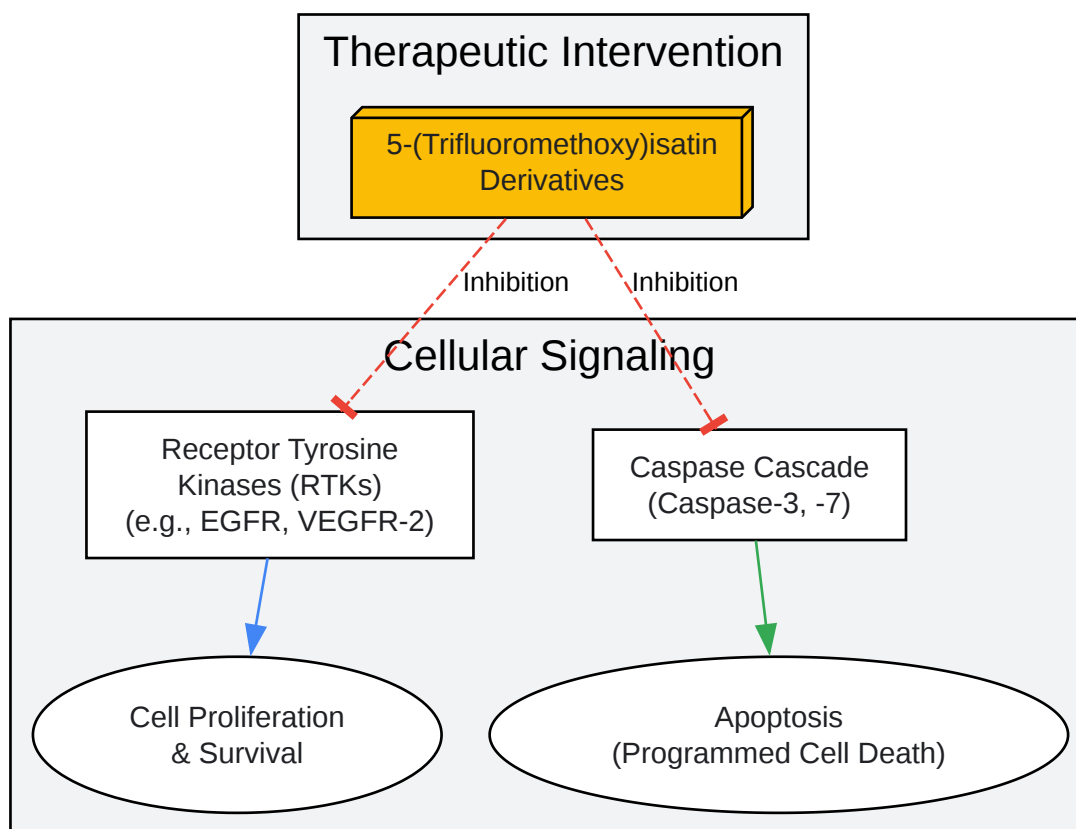


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Caption: Procurement and Quality Verification Workflow.

Isatin and its derivatives are known to interact with various cellular signaling pathways, making them attractive scaffolds for drug design. They have been investigated as inhibitors of caspases, which are critical enzymes in the apoptosis pathway, and various receptor tyrosine kinases (RTKs) involved in cancer progression.[12][13]

## Role of Isatin Derivatives in Apoptosis and Kinase Signaling



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Caption: Inhibition of Cellular Pathways by Isatin Derivatives.

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